

# Application Notes and Protocols for GalNAc-L96 in Antisense Oligonucleotide (ASO) Delivery

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## Compound of Interest

Compound Name: GalNAc-L96

Cat. No.: B10857034

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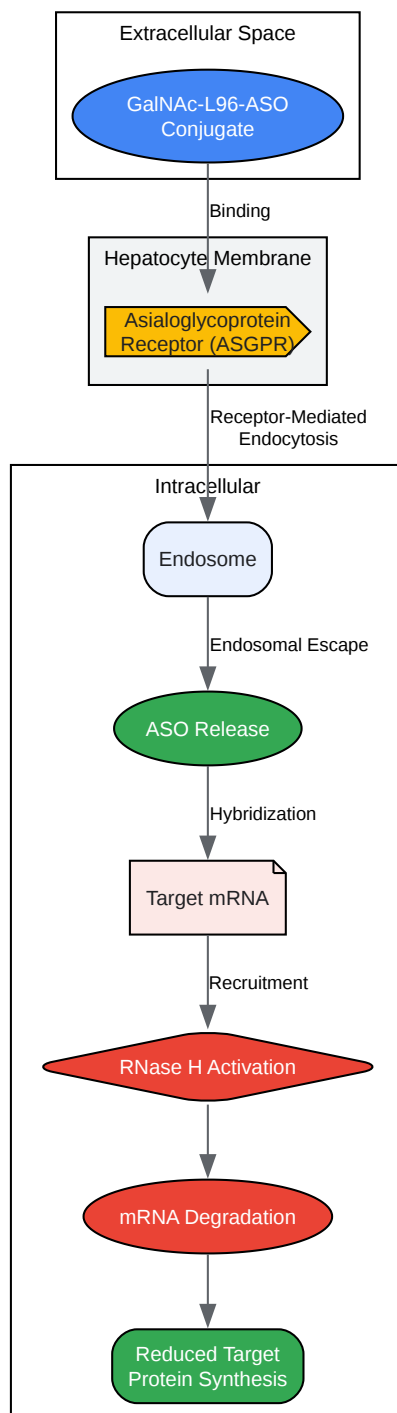
## Introduction

Antisense oligonucleotides (ASOs) represent a powerful therapeutic modality for the targeted modulation of gene expression. However, the efficient and specific delivery of ASOs to target tissues remains a critical challenge. The conjugation of ASOs with N-acetylgalactosamine (GalNAc) ligands has emerged as a highly effective strategy for targeted delivery to hepatocytes in the liver. This is mediated by the high-affinity interaction between GalNAc and the asialoglycoprotein receptor (ASGPR), which is abundantly expressed on the surface of hepatocytes.<sup>[1]</sup> This receptor-mediated endocytosis facilitates the internalization of the GalNAc-ASO conjugate, leading to enhanced potency and a wider therapeutic index.<sup>[1]</sup>

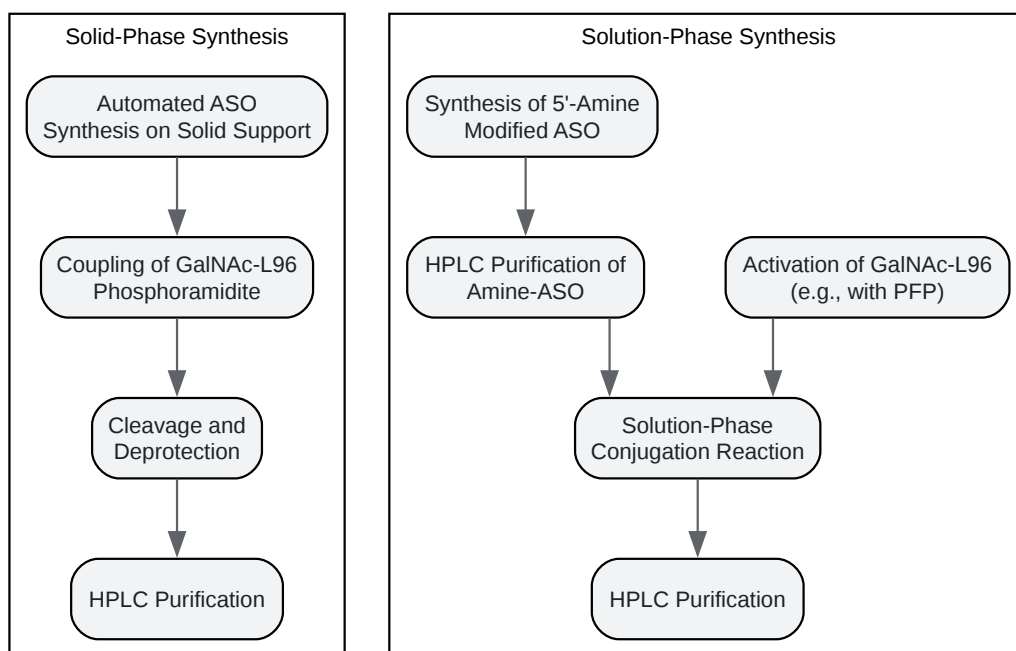
**GalNAc-L96** is a triantennary GalNAc ligand connected to a linker, designed for efficient conjugation to oligonucleotides. Its structure is optimized for high-affinity binding to the ASGPR, making it a valuable tool for the development of liver-targeted ASO therapeutics. These application notes provide detailed protocols for the synthesis, in vitro evaluation, and in vivo assessment of **GalNAc-L96**-conjugated ASOs.

## Signaling Pathway and Experimental Workflows

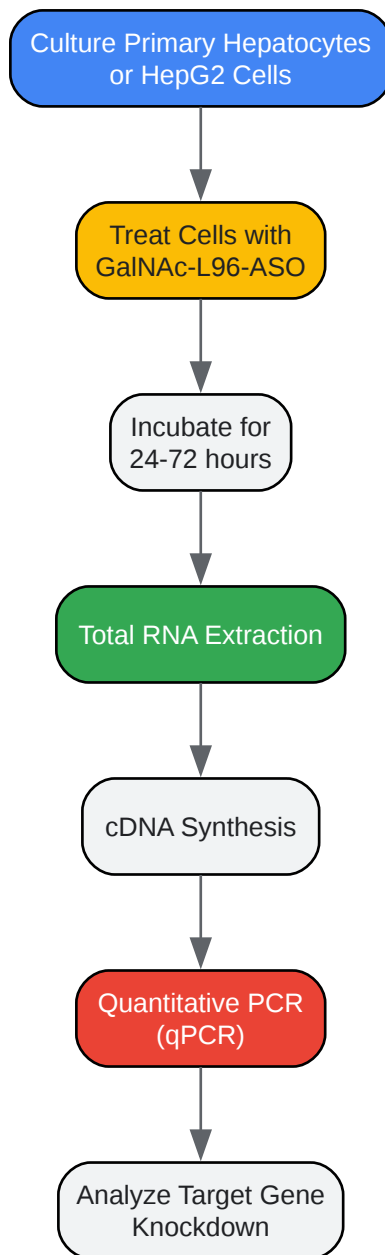
## Cellular Uptake and Mechanism of Action of GalNAc-L96-ASO Conjugates



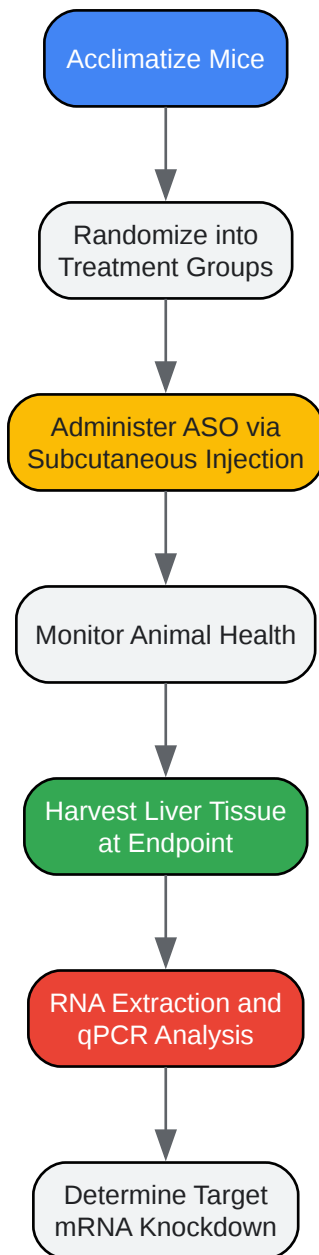
GalNAc-L96-ASO Synthesis Workflow



## In Vitro ASO Activity Assessment Workflow



## In Vivo ASO Efficacy Study Design



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## References

- 1. [bioconjugation.bocsci.com](https://www.bioconjugation.bocsci.com) [[bioconjugation.bocsci.com](https://www.bioconjugation.bocsci.com)]
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